

# Unidentified Compound: "Homouric Acid" and its Application in Agrochemical Synthesis

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 2,4,6,8-Tetrahydroxypyrimido[5,4-  
d]pyrimidine

**Cat. No.:** B1293633

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Extensive searches for a chemical compound named "Homouric Acid" have yielded no results in established chemical databases and scientific literature. This suggests that "Homouric Acid" may be a non-standard name, a misspelling of a different compound, or a proprietary name not widely disclosed. As a result, detailed application notes and protocols for its use in agrochemical synthesis cannot be provided at this time.

To facilitate a comprehensive response, it is crucial to correctly identify the chemical compound in question. Researchers, scientists, and drug development professionals are advised to verify the compound's name, Chemical Abstracts Service (CAS) number, or its chemical structure.

Once the correct compound is identified, a thorough literature review can be conducted to provide the following:

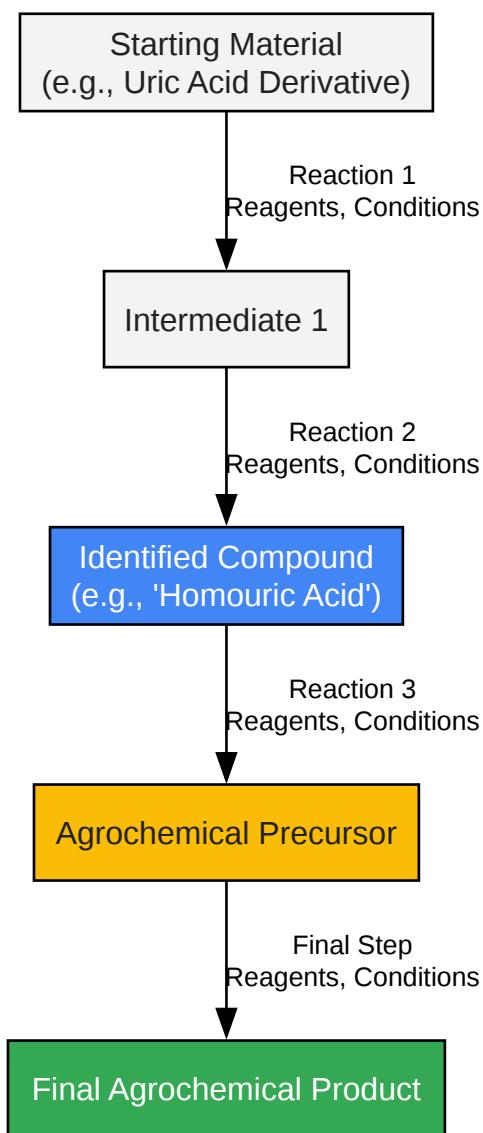
- **Detailed Application Notes:** Outlining the specific uses of the compound in the synthesis of herbicides, insecticides, fungicides, or other agrochemicals. This would include information on its role as a precursor, intermediate, or active ingredient.
- **Quantitative Data Summary:** A structured table presenting key quantitative data such as reaction yields, purity, spectroscopic data (NMR, IR, Mass Spectrometry), and biological activity (e.g., IC<sub>50</sub>, LD<sub>50</sub>) where available.
- **Experimental Protocols:** Step-by-step methodologies for key synthetic steps involving the compound. This would include details on reagents, solvents, reaction conditions

(temperature, time, pressure), work-up procedures, and purification techniques.

- Visualizations: Graphviz diagrams illustrating reaction pathways, experimental workflows, or logical relationships to provide a clear visual representation of the scientific information.

Example of a Potential Workflow Diagram:

Should a valid synthetic pathway be identified, a workflow diagram could be generated as follows:



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Caption: A generalized synthetic pathway for an agrochemical.

We encourage the user to provide the correct chemical identifier for the compound of interest to enable the generation of accurate and detailed scientific content.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)